

Essential Safety and Handling Protocols for TIM-063

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Compound of Interest

Compound Name: TIM-063
Cat. No.: B15616623

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This document provides critical safety and logistical guidance for the handling and disposal of **TIM-063**, a selective and cell-permeable CaMKK inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of experimental outcomes.

Immediate Safety and Handling

As a potent, biologically active small molecule, **TIM-063** should be handled with a high degree of caution. The following personal protective equipment (PPE) is mandatory when working with **TIM-063** in solid and solution forms.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is required to minimize exposure risk.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	<p>- Respirator: NIOSH-approved N95 or higher-rated respirator. - Gloves: Double-gloving with nitrile gloves is required. Change gloves immediately upon contamination. - Eye Protection: Chemical splash goggles for a complete seal. - Lab Coat: Dedicated, non-absorbent, or disposable lab coat. - Ventilation: All handling of solid TIM-063 must be performed in a certified chemical fume hood or a powder containment hood.</p>
Solution Preparation and Handling	<p>- Gloves: Double-gloving with nitrile gloves. - Eye Protection: Chemical splash goggles or a face shield if there is a significant splash risk. - Lab Coat: Standard laboratory coat. - Ventilation: Work should be conducted in a chemical fume hood.</p>
Cell Culture and In Vitro Assays	<p>- Gloves: Nitrile gloves. - Eye Protection: Safety glasses with side shields. - Lab Coat: Standard laboratory coat. - Containment: All cell culture work must be performed in a Class II biological safety cabinet.</p>
Waste Disposal	<p>- Gloves: Heavy-duty nitrile or butyl rubber gloves. - Eye Protection: Chemical splash goggles. - Lab Coat: Standard laboratory coat.</p>

Operational Plan: From Receipt to Disposal

A clear operational plan is crucial for the safe management of **TIM-063**.

Receiving and Storage:

- **Inspect:** Upon receipt, visually inspect the packaging for any signs of damage or leakage.

- Log: Document the receipt, quantity, and storage location in the laboratory's chemical inventory.
- Store: Store **TIM-063** in a cool, dry, and well-ventilated area, away from incompatible materials. The container must be tightly sealed and clearly labeled.

Handling and Experimental Use:

- Designated Area: Conduct all work with **TIM-063** in a designated and clearly marked area.
- Fume Hood: Manipulate the solid compound and concentrated solutions exclusively within a certified chemical fume hood.
- Avoid Contamination: Use dedicated spatulas and glassware. If not feasible, thoroughly decontaminate equipment after each use.
- Hand Washing: Always wash hands thoroughly with soap and water after handling the compound, even when gloves have been worn.^[1]

Disposal Plan

Proper disposal of **TIM-063** and contaminated materials is critical to prevent environmental contamination and potential exposure.

- Waste Identification: All waste contaminated with **TIM-063**, including unused compound, solutions, and disposables (e.g., gloves, pipette tips, tubes), must be treated as hazardous chemical waste.
- Waste Segregation:
 - Solid Waste: Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
 - Liquid Waste: Collect in a dedicated, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.

- Sharps: Dispose of contaminated needles and blades in a designated sharps container for chemical waste.
- Decontamination:
 - Glassware: Reusable glassware should be decontaminated by soaking in a suitable solvent (e.g., ethanol or isopropanol) to dissolve the compound, followed by a thorough wash with detergent and water. The solvent used for decontamination must be collected as hazardous waste.
 - Spills: In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite or sand). The contaminated absorbent must be collected as hazardous waste.
- Final Disposal: All **TIM-063** waste must be disposed of through the institution's official hazardous waste management program.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Quantitative Data Summary

TIM-063 is an ATP-competitive inhibitor of CaMKK isoforms.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Target	Ki	IC50
CaMKK α	0.35 μ M	0.63 μ M
CaMKK β	0.2 μ M	0.96 μ M
AAK1	Not Reported	8.51 μ M

Key Experimental Protocol: In Vitro Kinase Inhibition Assay

This protocol outlines a general procedure for assessing the inhibitory effect of **TIM-063** on CaMKK activity.

1. Reagents and Materials:

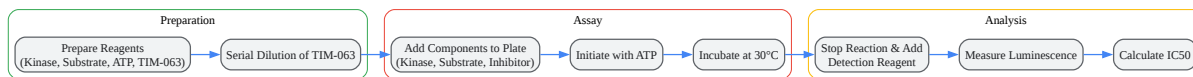
- **TIM-063** stock solution (e.g., 10 mM in DMSO)

- Recombinant human CaMKK α or CaMKK β
- Kinase buffer (specific composition may vary, but generally contains a buffer like HEPES, MgCl₂, ATP, and a substrate)
- Substrate (e.g., a peptide substrate for CaMKK)
- ATP solution
- Kinase detection reagent (e.g., ADP-Glo™ Kinase Assay)
- Microplate reader

2. Procedure:

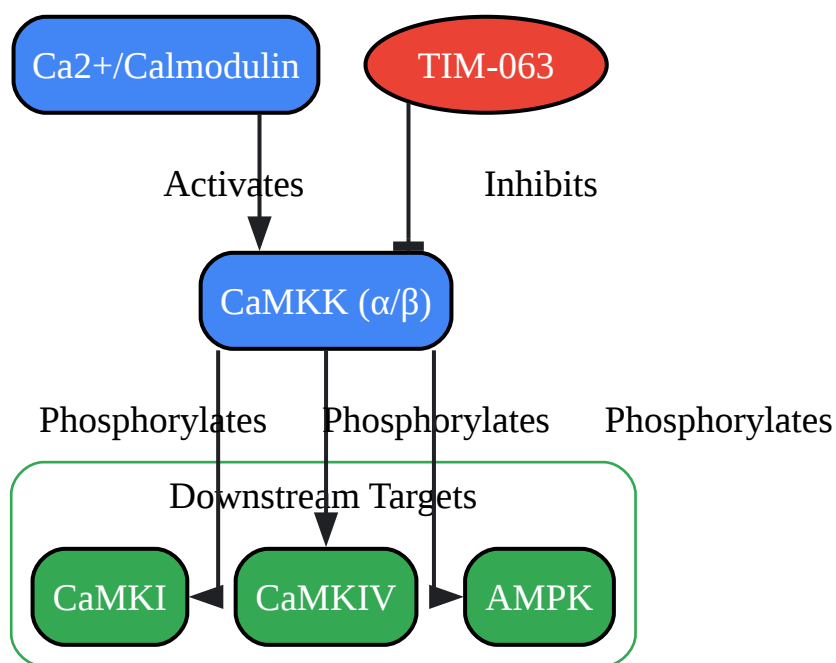
- Prepare serial dilutions of **TIM-063** in the appropriate solvent (e.g., DMSO) and then dilute further in kinase buffer to the desired final concentrations.
- In a multi-well plate, add the kinase, the peptide substrate, and the various concentrations of **TIM-063**. Include a positive control (no inhibitor) and a negative control (no kinase).
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at the optimal temperature (e.g., 30°C) for a specified period (e.g., 60 minutes).
- Stop the reaction and measure the kinase activity using a suitable detection method, such as a luminescence-based assay that quantifies the amount of ADP produced.
- Plot the kinase activity against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Visualizations



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Caption: Experimental workflow for determining the IC50 of **TIM-063**.



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Caption: **TIM-063** inhibits the CaMKK signaling pathway.

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